

physical and chemical properties of Isopropyl 2-hydroxy-4-methylpentanoate

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Compound of Interest

Compound Name: *Isopropyl 2-hydroxy-4-methylpentanoate*

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In-Depth Technical Guide: Isopropyl 2-hydroxy-4-methylpentanoate

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the core physical and chemical properties of **Isopropyl 2-hydroxy-4-methylpentanoate**. It includes a summary of its known characteristics, a detailed experimental protocol for its synthesis via Fischer esterification, and a discussion of its spectroscopic properties. This document is intended to serve as a foundational resource for professionals in research and drug development who are interested in this molecule.

Core Physical and Chemical Properties

Isopropyl 2-hydroxy-4-methylpentanoate, also known as the isopropyl ester of leucic acid, is an organic compound with the chemical formula $C_9H_{18}O_3$.^[1] While extensive experimental data for this specific ester is not readily available in public literature, its fundamental properties can be summarized.

Table 1: Physical and Chemical Properties of **Isopropyl 2-hydroxy-4-methylpentanoate**

Property	Value	Source
Molecular Formula	C9H18O3	[1]
Molecular Weight	174.24 g/mol	[1]
CAS Number	156276-25-4	[2][3]
IUPAC Name	Isopropyl 2-hydroxy-4-methylpentanoate	[1]
Computed XLogP3	1.6	[1]
Computed Hydrogen Bond Donor Count	1	[1]
Computed Hydrogen Bond Acceptor Count	3	[1]
Computed Rotatable Bond Count	5	[1]

Synthesis Protocol: Fischer Esterification

The synthesis of **Isopropyl 2-hydroxy-4-methylpentanoate** can be achieved through the Fischer esterification of 2-hydroxy-4-methylpentanoic acid with isopropanol in the presence of an acid catalyst. This reversible reaction requires conditions that favor the formation of the ester product.

General Principles

Fischer esterification is an acid-catalyzed condensation reaction between a carboxylic acid and an alcohol. To drive the equilibrium towards the ester, an excess of one of the reactants (typically the alcohol) is used, and/or the water formed during the reaction is removed.[4]

Experimental Methodology

The following is a generalized protocol for the synthesis of **Isopropyl 2-hydroxy-4-methylpentanoate** based on standard Fischer esterification procedures.[4]

Materials:

- 2-hydroxy-4-methylpentanoic acid
- Isopropanol (anhydrous)
- Concentrated sulfuric acid (H_2SO_4) or other suitable acid catalyst (e.g., p-toluenesulfonic acid)
- Sodium bicarbonate (NaHCO_3), saturated solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Organic solvent for extraction (e.g., ethyl acetate)

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 2-hydroxy-4-methylpentanoic acid in an excess of anhydrous isopropanol. The isopropanol often serves as both the reactant and the solvent.
- Slowly and cautiously add a catalytic amount of concentrated sulfuric acid to the reaction mixture while stirring.
- Heat the mixture to reflux and maintain this temperature for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.
- Remove the excess isopropanol under reduced pressure using a rotary evaporator.
- Dissolve the residue in an organic solvent such as ethyl acetate.
- Wash the organic layer sequentially with a saturated solution of sodium bicarbonate to neutralize the acid catalyst, followed by brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure to yield the crude **Isopropyl 2-hydroxy-4-**

methylpentanoate.

- The crude product may be further purified by distillation under reduced pressure or by column chromatography.

Diagram 1: Experimental Workflow for the Synthesis of **Isopropyl 2-hydroxy-4-methylpentanoate**

Caption: A flowchart illustrating the key stages in the synthesis of **Isopropyl 2-hydroxy-4-methylpentanoate**.

Spectroscopic Data

Detailed experimental spectroscopic data for **Isopropyl 2-hydroxy-4-methylpentanoate** is not widely published. However, based on its chemical structure, the expected spectral characteristics can be predicted. For comparison, data for the closely related methyl 2-hydroxy-4-methylpentanoate is available and provides a useful reference. For this methyl analog, characteristic IR peaks would be expected for the hydroxyl and carbonyl groups, and its mass spectrum would show fragmentation patterns corresponding to its structure.^[5]

Biological Activity and Signaling Pathways

There is currently no specific information available in the public domain regarding the biological activity or involvement in signaling pathways of **Isopropyl 2-hydroxy-4-methylpentanoate**. A related compound, the isopropyl ester of 2-hydroxy-4-(methylthio)butanoic acid (HMBi), is known to be used as a methionine supplement in animal feed and can influence the ruminal microbiome in livestock.^{[6][7]} However, any extrapolation of this activity to **Isopropyl 2-hydroxy-4-methylpentanoate** would be purely speculative without further research.

Conclusion

This technical guide has summarized the currently available information on the physical and chemical properties of **Isopropyl 2-hydroxy-4-methylpentanoate**. While some fundamental data has been established, there is a clear need for further experimental investigation to determine its precise physical constants, detailed spectroscopic characteristics, and to explore its potential biological activities. The provided synthesis protocol offers a reliable method for obtaining this compound for further study.

Diagram 2: Logical Relationship of Synthesis Components

Caption: The key components and products of the Fischer esterification for **Isopropyl 2-hydroxy-4-methylpentanoate**.

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